

Commercial Suppliers and Technical Guide for tert-Butyl Phenyl Carbonate

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Compound of Interest

Compound Name: *tert-Butyl phenyl carbonate*

Cat. No.: *B128739*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **tert-Butyl phenyl carbonate**, a versatile reagent in organic synthesis, particularly relevant to drug development and other chemical industries. This document outlines its commercial availability, key properties, and detailed experimental protocols for its synthesis and application, with a focus on its role as a protecting group.

Commercial Availability

tert-Butyl phenyl carbonate is readily available from a variety of chemical suppliers. The following table summarizes key information from several prominent vendors to facilitate procurement for research and development purposes.

Supplier	Product Number(s)	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	124303	98%	25 g	\$59.92
Thermo Scientific (Alfa Aesar)	AAH6086714	97%	25 g, 100 g	\$97.00 (for 100 g)
Tokyo Chemical Industry (TCI)	B3590	>96.0% (HPLC)	Contact for details	Contact for details
Chem-Impex	31286	≥ 98% (GC)	Contact for details	Contact for details
EAST CHEMSOURCE S LIMITED	-	99%	1 kg, 25 kg/drum	Contact for details
BOC Sciences	-	98%	Contact for details	Contact for details

Note: Prices are subject to change and may not include shipping and handling fees. It is recommended to visit the supplier's website for the most current pricing and availability.

Physicochemical Properties

Property	Value
CAS Number	6627-89-0 [1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₁₁ H ₁₄ O ₃ [1] [4] [6]
Molecular Weight	194.23 g/mol [2] [4]
Appearance	Colorless to light yellow liquid or white powder [1] [5]
Boiling Point	83 °C at 0.6 mmHg [2] [3] [4]
Density	1.05 g/mL at 20 °C [2] [3] [4]
Solubility	Slightly soluble in water [8]

Applications in Research and Drug Development

tert-Butyl phenyl carbonate is a valuable reagent in organic synthesis, primarily utilized for the introduction of the tert-butoxycarbonyl (Boc) protecting group to amines.^{[1][9]} This protection is a crucial step in the multi-step synthesis of complex molecules, including active pharmaceutical ingredients (APIs). The Boc group is favored for its stability under a wide range of reaction conditions and its facile removal under acidic conditions.^[9]

Key applications include:

- Mono-Boc protection of α,ω -diamines: This reagent allows for the selective protection of one amino group in a diamine, a critical transformation in the synthesis of various drug candidates and building blocks.^{[8][10]}
- Synthesis of carbamate-protected polyamines: It is used in the preparation of polyamines with protected carbamates.^[4]
- Synthesis of 2-nitroindoles: It serves as a reagent in the synthesis of these heterocyclic compounds.^[8]
- Preparation of small molecule inhibitors: It has been used in the preparation of inhibitors of acetyl-CoA carboxylase 1 and 2, which are involved in fatty acid biosynthesis.^[4]

Experimental Protocols

Synthesis of **tert-Butyl Phenyl Carbonate**

A common method for the laboratory-scale synthesis of **tert-Butyl phenyl carbonate** involves the reaction of phenyl chloroformate with **tert-Butanol** in the presence of a base.^[2]

Materials:

- **tert-Butanol**
- **Quinoline**
- **Phenyl chloroformate**

- Dichloromethane (CH_2Cl_2)
- Water
- 5% Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottomed flask equipped with a stirrer, thermometer, and dropping funnel, dissolve tert-butanol (1.0 mole) and quinoline (1.0 mole) in dichloromethane.[2]
- While stirring, add phenyl chloroformate (1.0 mole) dropwise to the solution. Maintain the reaction temperature between 28–31°C by cooling the flask as necessary.[2]
- After the addition is complete, allow the mixture to stand overnight at room temperature.[2]
- Add water to the reaction mixture to dissolve the precipitated quinoline hydrochloride.[11]
- Separate the organic layer and wash it sequentially with two portions of water and then three to four portions of 5% hydrochloric acid.[11]
- Dry the organic layer over anhydrous magnesium sulfate.[2]
- Remove the solvent by distillation.[11]
- Distill the crude product under vacuum (e.g., 0.5 mmHg) to yield pure **tert-Butyl phenyl carbonate** (boiling point 74-78 °C at 0.5 mmHg).[2][11]



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Synthesis of **tert-Butyl phenyl carbonate** workflow.

Mono-Boc Protection of a Diamine

This protocol describes a general procedure for the selective mono-protection of a primary diamine using **tert-Butyl phenyl carbonate**.[\[10\]](#)[\[12\]](#)

Materials:

- 1,2-Ethanediamine (or other suitable diamine)
- **tert-Butyl phenyl carbonate**
- Absolute Ethanol (EtOH)
- 2M Hydrochloric acid (HCl)
- 2M Sodium hydroxide (NaOH)
- Dichloromethane (CH₂Cl₂)
- Anhydrous sodium sulfate (Na₂SO₄)
- Water

Procedure:

- Dissolve the diamine (1.0 equivalent) in absolute ethanol in a round-bottomed flask equipped with a reflux condenser.[\[10\]](#)[\[12\]](#)
- Add **tert-Butyl phenyl carbonate** (1.0 equivalent) to the solution.[\[10\]](#)[\[12\]](#)
- Heat the reaction mixture to reflux and maintain for approximately 18 hours.[\[10\]](#)[\[12\]](#)
- Cool the reaction mixture to room temperature and concentrate it using a rotary evaporator.[\[10\]](#)[\[12\]](#)
- Add water to the residue and adjust the pH to approximately 3 by the careful addition of 2M HCl.[\[12\]](#)

- Extract the aqueous solution with dichloromethane to remove any unreacted starting material and byproducts.[12]
- Adjust the pH of the aqueous phase to 12 with the addition of 2M NaOH.[12]
- Extract the basic aqueous phase with several portions of dichloromethane.[12]
- Combine the organic extracts from the basic extraction, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the mono-Boc-protected diamine.[12]

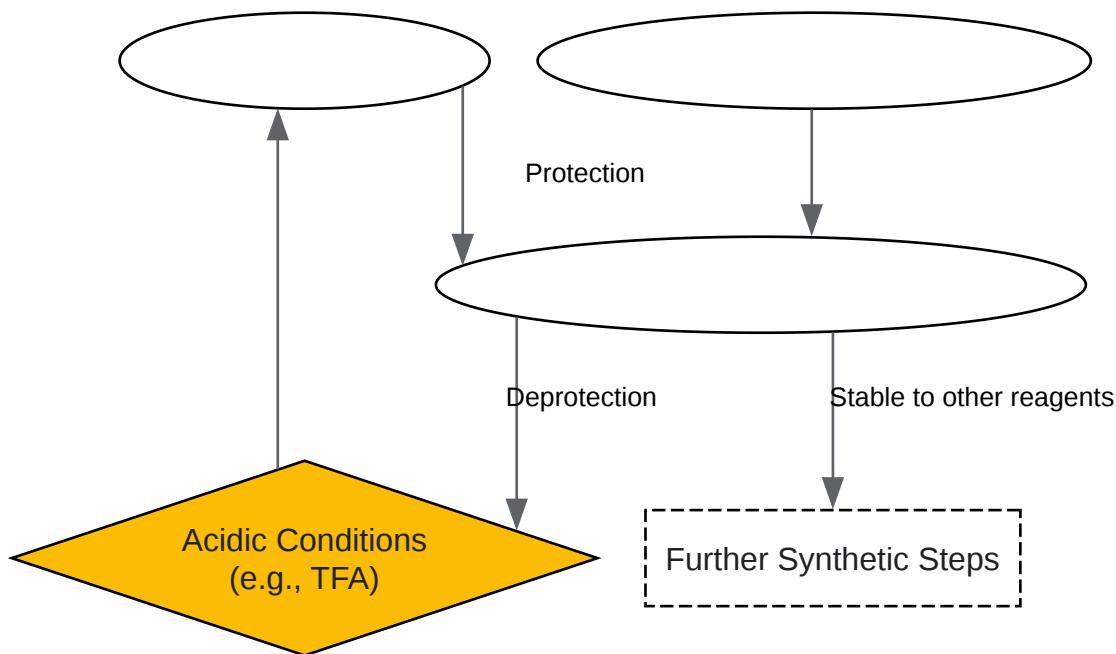


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Mono-Boc protection of a diamine workflow.

Logical Relationship of Boc Protection

The use of **tert-Butyl phenyl carbonate** for Boc protection is a fundamental strategy in peptide synthesis and the construction of complex molecules where selective reactivity of different functional groups is required.



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Logic of Boc protection and deprotection.

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